

Solvent Red 149 proper disposal procedures

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Compound of Interest

Compound Name: Solvent Red 149

Cat. No.: B1293832

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Proper disposal of **Solvent Red 149** is crucial for ensuring laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage and dispose of **Solvent Red 149** waste in compliance with safety and regulatory standards.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE). Minimize dust generation and accumulation during handling and cleanup.^[1]

- Eye Protection: Wear chemical safety goggles or appropriate protective eyeglasses.^[1]
- Skin Protection: Wear suitable protective gloves to prevent skin exposure.^[1]
- Body Protection: Wear appropriate protective clothing to minimize contact with skin.^[1]
- Respiratory Protection: If ventilation is inadequate or dust is generated, wear an approved respirator.^[1]
- Ventilation: Handle **Solvent Red 149** in a well-ventilated area or within a chemical fume hood.^{[1][2]}

Step-by-Step Disposal Protocol

The disposal of **Solvent Red 149** must be carried out in accordance with federal, state, and local regulations.^{[3][4]} Improper disposal, such as discharging into drains, surface waters, or groundwater, is prohibited.^{[3][5]}

Step 1: Waste Identification and Classification

The first critical step is to determine if the waste containing **Solvent Red 149** qualifies as hazardous waste. Under the Resource Conservation and Recovery Act (RCRA) in the United States, waste generators are responsible for this classification.^{[4][6]}

- **Review Safety Data Sheet (SDS):** The SDS for **Solvent Red 149** indicates potential hazards such as being harmful if swallowed, causing irritation, and possible risks of irreversible effects.^[1] Some data also suggests it is toxic to aquatic life with long-lasting effects.^[7]
- **Consult Regulations:** Check federal and state regulations to determine if **Solvent Red 149** or its components are listed as hazardous or if the waste exhibits hazardous characteristics (e.g., toxicity, reactivity, ignitability, corrosivity).^[6]
- **Contact EHS:** Always consult your institution's Environmental Health and Safety (EHS) department for final classification and guidance.

Step 2: Waste Segregation and Collection

- **Dedicated Waste Container:** Collect waste **Solvent Red 149** (both solid powder and contaminated materials) in a dedicated, properly labeled hazardous waste container.
- **Avoid Mixing:** Do not mix **Solvent Red 149** waste with other chemical waste streams unless specifically instructed to do so by your EHS office. Incompatible materials to avoid include strong oxidizing and reducing agents.^[1]
- **Container Requirements:** The container must be in good condition, compatible with the chemical, and have a tightly sealing lid.^[6]

Step 3: Labeling the Waste Container

Properly label the hazardous waste container with the following information:

- The words "Hazardous Waste."^[6]
- The full chemical name: "**Solvent Red 149**" and its CAS Number: 71902-18-6.^{[1][8]}
- The specific hazards associated with the chemical (e.g., "Toxic").
- The accumulation start date (the date the first drop of waste was added to the container).
- Your name, department, and contact information.

Step 4: Managing Spills and Contaminated Materials

In case of a spill, follow these procedures while wearing full PPE:

- Small Spills: Carefully sweep or vacuum the solid material and place it into the designated hazardous waste container.^{[1][2]} Avoid actions that generate dust.^{[2][3]}
- Large Spills: Contain the spill with a dust-binding material and then collect it for disposal.^[3]
- Decontamination: After cleaning the spill, decontaminate the area with soap and water.^[2] All contaminated materials (e.g., paper towels, absorbent pads, contaminated PPE) must be disposed of as hazardous waste in the same container.

Step 5: Storage and Disposal

- Storage: Store the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.^{[1][9]} Ensure it is stored in a designated satellite accumulation area or central hazardous waste storage area.
- Arrange for Pickup: Contact your institution's EHS department to schedule a pickup for the hazardous waste. Do not attempt to transport or dispose of the waste yourself.

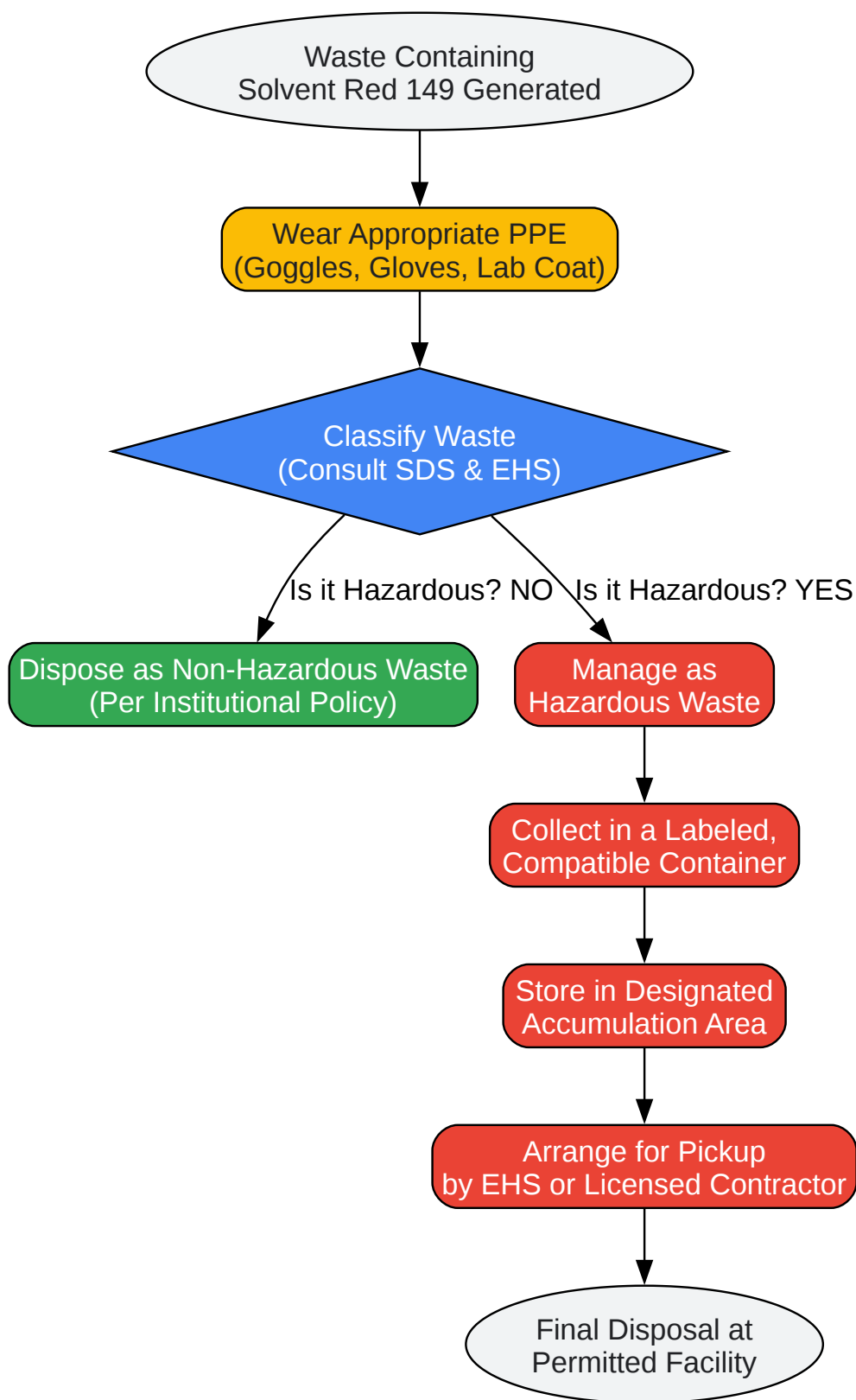
Data on Hazardous Waste Generation

Under RCRA, your laboratory or facility is categorized based on the quantity of hazardous waste it produces per month. This status dictates specific regulatory requirements for storage, handling, and reporting.

Generator Category	Monthly Hazardous Waste Generation	Monthly Acutely Hazardous Waste Generation
Very Small Quantity Generator (VSQG)	≤ 100 kg (220 lbs)	≤ 1 kg (2.2 lbs)
Small Quantity Generator (SQG)	> 100 kg (220 lbs) but $< 1,000$ kg (2,200 lbs)	≤ 1 kg (2.2 lbs)
Large Quantity Generator (LQG)	$\geq 1,000$ kg (2,200 lbs)	> 1 kg (2.2 lbs)
Data sourced from the U.S. Environmental Protection Agency (EPA). [6]		

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Solvent Red 149**.



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Caption: Workflow for the proper disposal of **Solvent Red 149**.

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